

Application Notes and Protocols for the Preparation of (-)-Dizocilpine Maleate Stock Solutions

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Compound of Interest

Compound Name: (-)-Dizocilpine maleate

Cat. No.: B15617396

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Introduction

(-)-Dizocilpine maleate, also known as (-)-MK-801, is a potent and selective non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor.[1][2] It binds to a site within the ion channel of the NMDA receptor, thereby blocking the influx of Ca^{2+} . [3][4] This mechanism of action makes it a valuable tool in neuroscience research for studying the roles of NMDA receptors in various physiological and pathological processes, including learning, memory, and neurotoxicity.[2] Accurate and reproducible experimental results rely on the correct preparation of **(-)-Dizocilpine maleate** solutions. These application notes provide detailed protocols for the preparation of stock solutions, ensuring consistency and reliability in your research.

Data Presentation

The solubility of **(-)-Dizocilpine maleate** can differ based on the solvent. The following table summarizes the solubility of **(-)-Dizocilpine maleate** in various common laboratory solvents.

For optimal results, it is recommended to use a fresh, anhydrous solvent, as the presence of moisture can affect solubility, particularly in DMSO.[\[2\]](#)[\[5\]](#)

Solvent	Solubility	Remarks
DMSO	67-100 mg/mL [1] [2] [5]	Requires sonication to dissolve. [1] [2] Use of fresh, anhydrous DMSO is recommended as it is hygroscopic. [1] [5]
Ethanol	~7-25 mg/mL [1] [2]	Sonication may be required for complete dissolution. [1] [2]
Water	~7.69-8.33 mg/mL [1] [6]	Requires sonication and warming to 60°C. [1] [2] Sparingly soluble in aqueous buffers. [7]
Dimethyl formamide (DMF)	~25 mg/mL [2] [7]	Purge with an inert gas. [7]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for long-term storage, which can then be diluted to the desired working concentration for various in vitro and in vivo applications.

Materials:

- **(-)-Dizocilpine maleate** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator

Procedure:

- Weighing: Carefully weigh the desired amount of **(-)-Dizocilpine maleate** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 100 mM stock solution (Molecular Weight: 337.37 g/mol), dissolve 33.74 mg of **(-)-Dizocilpine maleate** in 1 mL of DMSO.
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution until the solution is clear and free of particulates.[\[1\]](#)[\[2\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)[\[2\]](#)

Protocol 2: Preparation of an Aqueous Working Solution

For certain applications, particularly in vivo experiments where DMSO may have vehicle effects, a saline-based solution is preferred. Due to the lower solubility in aqueous solutions, this protocol is suitable for preparing lower concentration working solutions.

Materials:

- **(-)-Dizocilpine maleate** powder
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heating block
- Sonicator (optional)

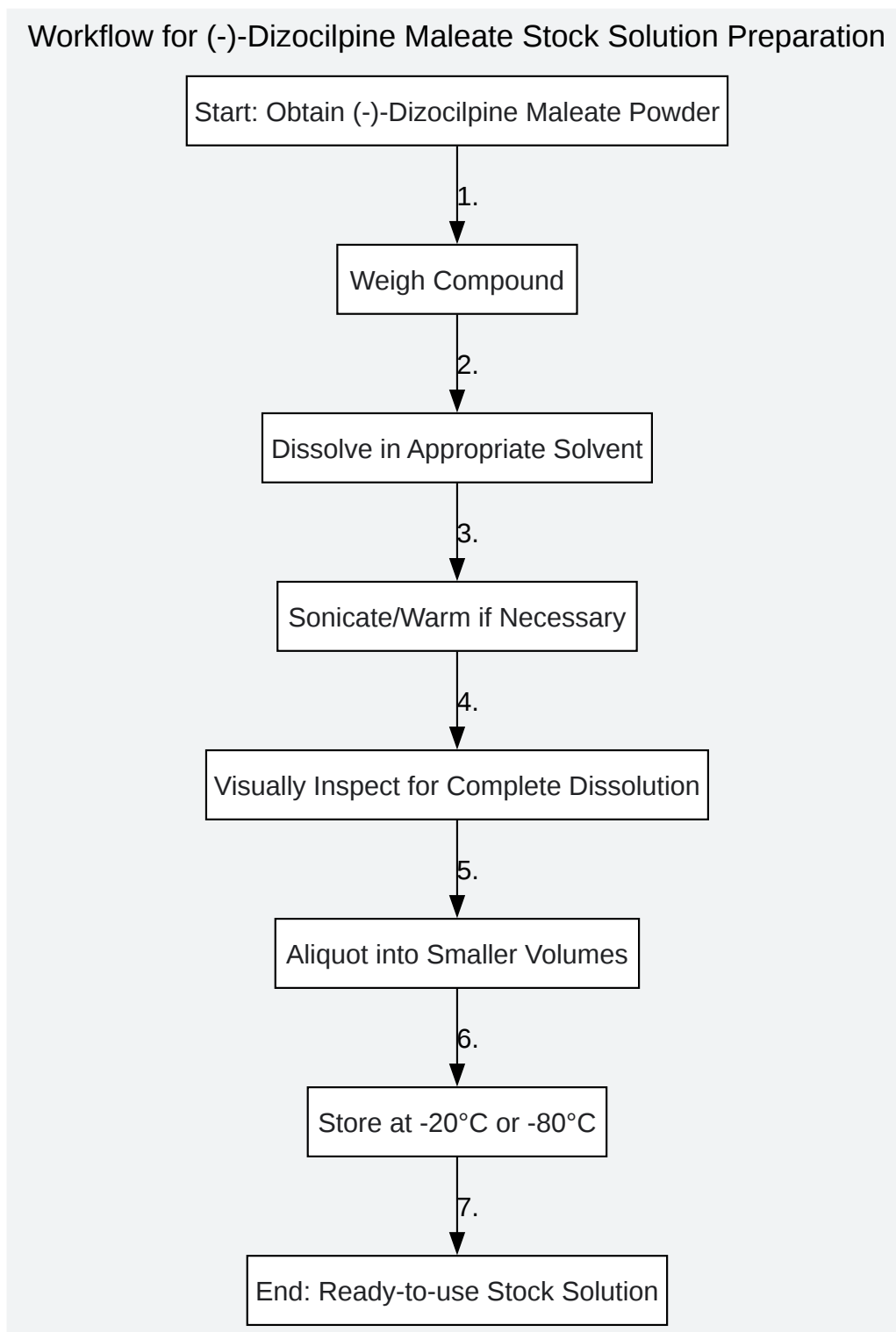
Procedure:

- Weighing: Weigh the required amount of **(-)-Dizocilpine maleate** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the desired volume of sterile saline to achieve the final target concentration.
- Dissolution: Vortex the solution vigorously. If the compound does not dissolve completely, gentle warming up to 60°C and sonication can be applied to facilitate dissolution.[\[1\]](#)[\[2\]](#)
- Use: It is recommended to prepare aqueous working solutions fresh on the day of the experiment and not to store them for long periods.[\[7\]](#) If needed, sterile filter the solution using a 0.22 µm filter before use.[\[1\]](#)

Mandatory Visualizations

Workflow for (-)-Dizocilpine Maleate Stock Solution Preparation

Workflow for (-)-Dizocilpine Maleate Stock Solution Preparation

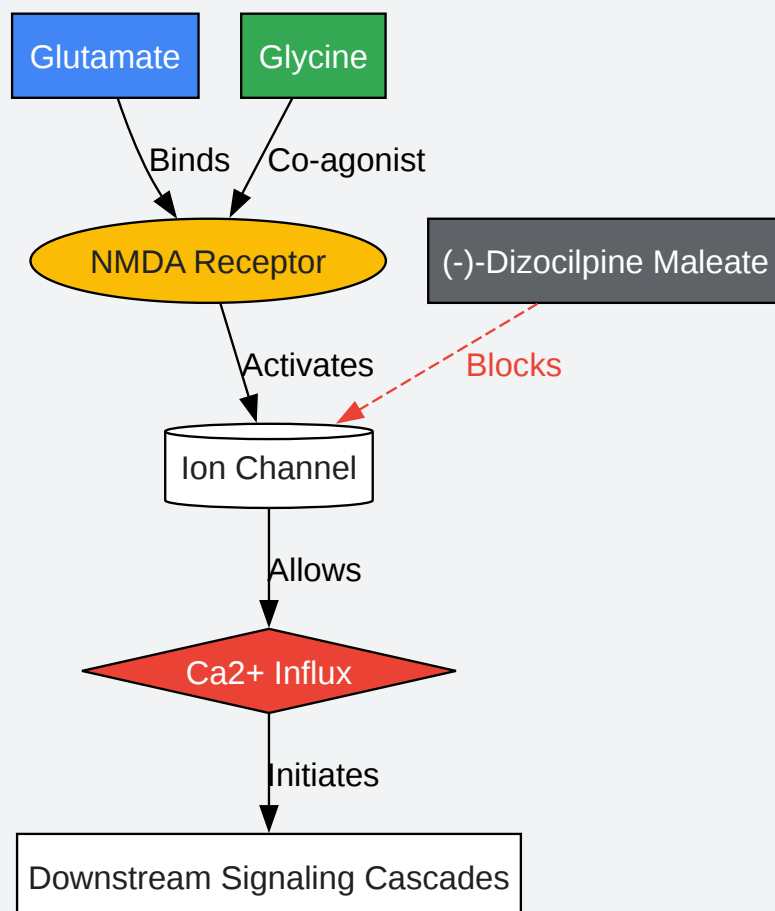


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Caption: Workflow for the preparation of **(-)-Dizocilpine maleate** stock solutions.

Simplified NMDA Receptor Signaling Pathway and Site of Action of (-)-Dizocilpine Maleate

Simplified NMDA Receptor Signaling Pathway and Site of Action of (-)-Dizocilpine Maleate



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Caption: Mechanism of action of **(-)-Dizocilpine maleate** at the NMDA receptor.

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